

Personal protective equipment for handling 3-Ethyl-4-methylhexane

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Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

Cat. No.: B15343676

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Essential Safety and Handling Guide for 3-Ethyl-4-methylhexane

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Ethyl-4-methylhexane** (CAS No. 3074-77-9) was not available in the public domain at the time of this writing. The following guidance is based on the general properties of flammable branched-chain alkanes and safety information for structurally similar compounds. Researchers should always consult a specific SDS for any chemical before handling and perform a thorough risk assessment.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Ethyl-4-methylhexane**. The procedural steps outlined below are designed to ensure safe operational use and proper disposal, fostering a secure laboratory environment.

Physicochemical and Hazard Data

The following table summarizes key quantitative data for **3-Ethyl-4-methylhexane**. As a flammable alkane, it should be handled with extreme caution.

Property	Value	Source
Molecular Formula	C9H20	--INVALID-LINK--[1]
Molecular Weight	128.25 g/mol	--INVALID-LINK--[1]
CAS Number	3074-77-9	--INVALID-LINK--[1]
Boiling Point (estimated)	140.1 °C at 760 mmHg	--INVALID-LINK--[2]
Flash Point (estimated)	59.3 °C	--INVALID-LINK--[2]
Density (estimated)	0.721 g/cm ³	--INVALID-LINK--[2]
Vapor Pressure (estimated)	5.7 hPa at 25 °C	--INVALID-LINK--[3]

Inferred Hazard Classifications (based on n-nonane, an isomer):

- Flammable Liquid (Category 3)[4]
- Aspiration Hazard (Category 1)[4]
- Skin Irritation (Category 2)[4]
- Serious Eye Irritation (Category 2A)[4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), May cause drowsiness or dizziness[4]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is paramount when working with flammable hydrocarbons like **3-Ethyl-4-methylhexane**.

Engineering Controls

- Ventilation: Always handle **3-Ethyl-4-methylhexane** in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate vapors.
- Ignition Sources: Eliminate all potential ignition sources from the handling area. This includes open flames, hot plates, and spark-producing equipment.[5] Use only intrinsically safe or

explosion-proof electrical equipment.

- **Grounding and Bonding:** To prevent the buildup of static electricity, which can ignite flammable vapors, ensure that all metal containers and equipment are properly grounded and bonded during transfer operations.

Administrative Controls

- **Training:** All personnel must be trained on the hazards of flammable liquids and the specific procedures for handling **3-Ethyl-4-methylhexane**.
- **Labeling:** Ensure all containers of **3-Ethyl-4-methylhexane** are clearly and accurately labeled with the chemical name and appropriate hazard warnings.
- **Emergency Procedures:** Establish and clearly post emergency procedures for spills, fires, and personnel exposure. Ensure all lab personnel are familiar with these procedures and the location of safety equipment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Ethyl-4-methylhexane**:

- **Eye Protection:** Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or puncture before each use.
- **Skin and Body Protection:** A flame-resistant lab coat should be worn over personal clothing. Ensure the lab coat is fully buttoned.
- **Respiratory Protection:** If working outside of a fume hood or in an area with inadequate ventilation where vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

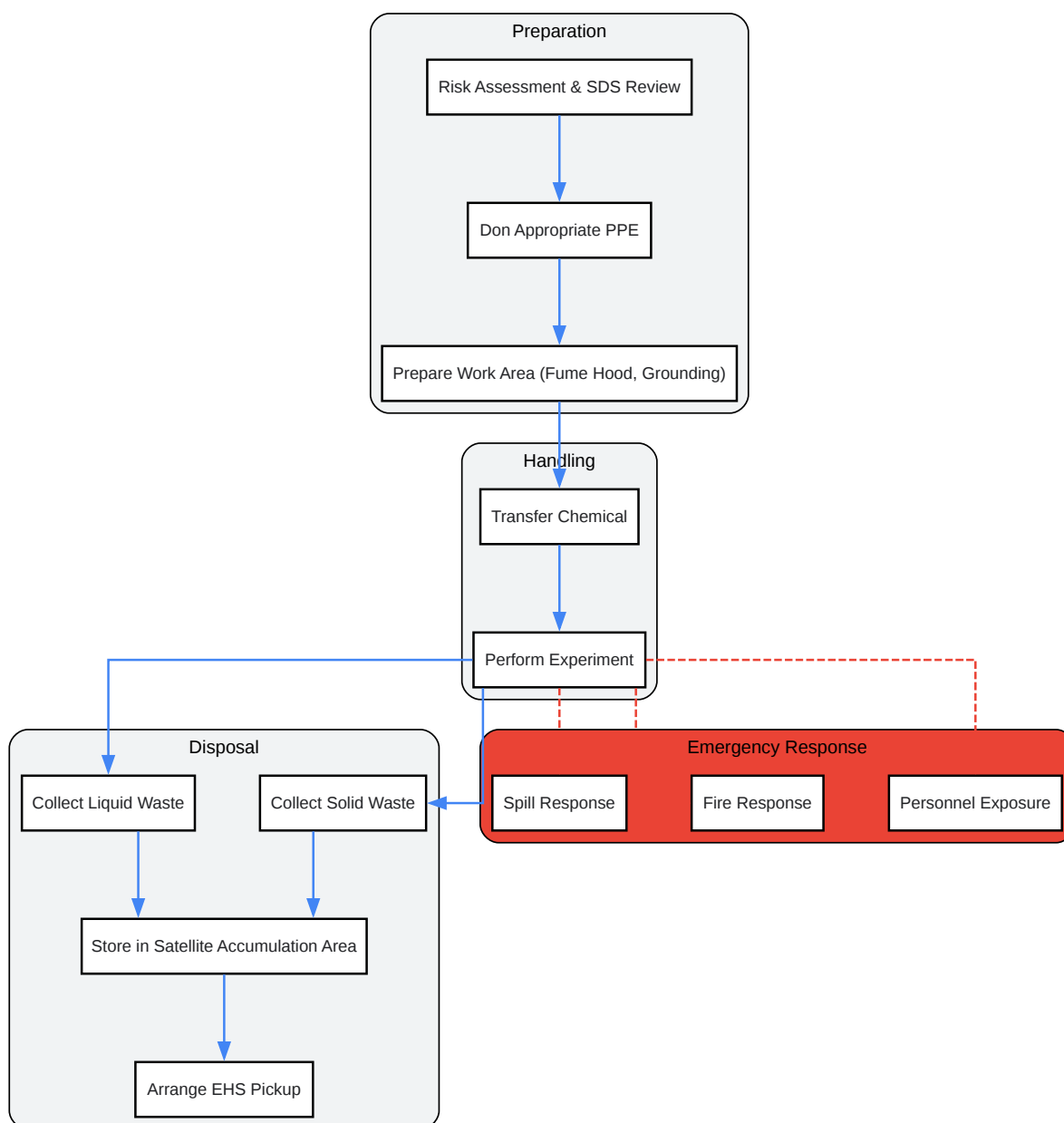
Disposal Plan

Proper disposal of **3-Ethyl-4-methylhexane** and contaminated materials is critical to ensure laboratory and environmental safety.

- Waste Collection:
 - Collect all liquid waste containing **3-Ethyl-4-methylhexane** in a designated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with hydrocarbons and clearly marked as "Flammable Liquid Waste" and "Hazardous Waste."
 - Do not mix with other types of chemical waste unless compatibility has been confirmed.
- Solid Waste:
 - Any solid materials contaminated with **3-Ethyl-4-methylhexane** (e.g., paper towels, gloves, pipette tips) must be collected in a separate, labeled hazardous waste container.
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area that is well-ventilated and away from ignition sources.
 - Keep waste containers closed except when adding waste.
- Final Disposal:
 - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **3-Ethyl-4-methylhexane** down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Ethyl-4-methylhexane**.



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